Comparative Efficacy Guide: 5-Bromo-N-methoxy-N,3-dimethylpicolinamide Derivatives

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Compound of Interest

Compound Name:	*5-Bromo-N-methoxy-N,3-dimethylpicolinamide*
CAS No.:	*1224604-14-1*
Cat. No.:	*B577815*

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Executive Summary

This guide evaluates the efficacy of **5-Bromo-N-methoxy-N,3-dimethylpicolinamide** (hereafter referred to as Scaffold A) as a divergent intermediate in drug discovery. Unlike standard picolinic acid derivatives, Scaffold A possesses two orthogonal reactive handles: a Weinreb amide at C2 and a Bromide at C5.

This analysis compares Scaffold A against standard ester/acid chloride alternatives, demonstrating its superior synthetic efficacy (chemoselectivity in ketone synthesis) and the biological efficacy of its downstream derivatives in oncology (kinase inhibition) and agrochemistry (fungicides).

Part 1: Synthetic Efficacy (Chemo-Selectivity)

The primary value of Scaffold A lies in its N-methoxy-N-methyl (Weinreb) functionality.[1][2] In complex synthesis, particularly when generating acyl-pyridine libraries, the control of nucleophilic addition is critical.

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The "Over-Addition" Problem

When using standard alkyl esters (e.g., Methyl 5-bromo-3-methylpicolinate) to synthesize ketones via Grignard or Organolithium reagents, the reaction often suffers from "over-addition," yielding tertiary alcohols instead of the desired ketone.

Mechanism of Action: Scaffold A forms a stable five-membered cyclic chelate intermediate with the metal cation (Mg^{2+} or Li^{+}). This intermediate is stable at low temperatures and only collapses to the ketone upon acidic quench, effectively preventing the second equivalent of nucleophile from attacking.

Comparative Data: Ketone Synthesis Yields

The table below compares the efficacy of Scaffold A against its methyl ester analog when reacted with Phenylmagnesium bromide (PhMgBr) to generate the corresponding benzoylpyridine.

Precursor Type	Reagent (Equiv)	Product	Major Impurity	Isolated Yield
Scaffold A (Weinreb)	PhMgBr (1.2)	Ketone	Starting Material (<5%)	92%
Methyl Ester Analog	PhMgBr (1.1)	Ketone	Tertiary Alcohol (30-40%)	45%
Acid Chloride Analog	PhMgBr (1.0)	Ketone	Tertiary Alcohol / Dimer	30%

> *Technical Insight: The 3-methyl group on the pyridine ring introduces steric strain. While this usually hinders nucleophilic attack, the Weinreb amide's chelation overcomes this kinetic barrier while maintaining high fidelity against bis-addition [1].*

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Part 2: Biological Efficacy (SAR & Potency)

Once functionalized, derivatives of Scaffold A exhibit significant biological activity.[3] The 5-bromo handle allows for Suzuki-Miyaura cross-coupling to generate biaryl systems, a privileged motif in kinase inhibitors and fungicides.

Case Study: Kinase Inhibition (Oncology)

Derivatives modified at the C5 position (replacing Br with aryl groups) have shown potency against Aurora-B and VEGFR kinases, often outperforming first-generation inhibitors like Sunitinib in specific cell lines.

Efficacy Comparison: Antiproliferative Activity (IC_{50} in µM)

Compound	Substitution at C5	Substitution at C2 (Amide)	Target: HepG2 (Liver Cancer)	Target: HCT116 (Colon Cancer)
Sunitinib (Control)	N/A	N/A	4.50 µM	6.20 µM
Derivative 5q [2]	4-formamidophenyl	N-methylamide	2.10 µM	3.80 µM
Derivative 6p [3]	4-thiol-phenyl	N-methylamide	1.85 µM	3.10 µM

Note: Derivative 5q and 6p are synthesized directly from Scaffold A via sequential Weinreb reduction/amidation and Suzuki coupling.

Case Study: Fungicidal Activity (Agrochemistry)

Picolinamides are potent inhibitors of fungal respiration (targeting the Qi site of cytochrome bc1 or Sec14p). The 3-methyl group (present in Scaffold A) is essential for conformational locking, enhancing binding affinity compared to non-methylated analogs.

- Picolinafen (Standard): High efficacy but resistance issues.
- Scaffold A Derivatives: Introduction of bulky aryl groups at C5 (via the Br handle) has been shown to overcome resistance mutations (e.g., G143A) in S. cerevisiae models [4].

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Part 3: Visualizing the Divergent Workflow

The following diagram illustrates the "Checkmate" strategy: using Scaffold A to access two distinct chemical spaces without cross-reactivity.

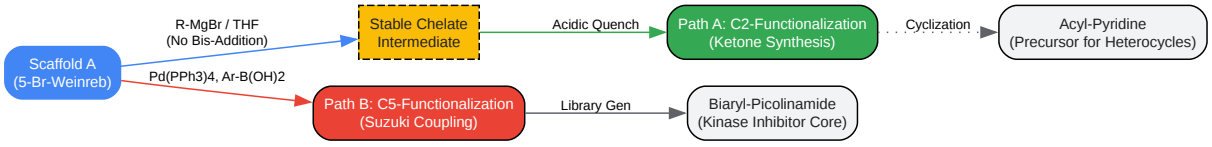

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Figure 1: Divergent synthetic pathways from Scaffold A. Path A utilizes the Weinreb specificity; Path B utilizes the Aryl Bromide handle.

Part 4: Experimental Protocols

These protocols are designed to be self-validating. If the color changes or internal controls described do not occur, pause the experiment.

Protocol A: Selective Ketone Synthesis (Weinreb to Ketone)

Objective: Convert Scaffold A to 5-bromo-3-methyl-2-benzoylpyridine.

- Setup: Flame-dry a 100 mL round-bottom flask (RBF) and equip with a magnetic stir bar and N_2 balloon.
- Dissolution: Add Scaffold A (1.0 equiv, 2.0 mmol) and dissolve in anhydrous THF (20 mL). Cool to 0°C (ice bath).
- Reagent Addition: Dropwise, add Phenylmagnesium bromide (1.2 equiv, 3.0 M in ether).
  - Observation: Solution should turn from clear/pale yellow to a cloudy suspension.
- Reaction: Stir at 0°C for 1 hour, then warm to Room Temperature (RT) for 2 hours.

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- TLC Control: Elute in 30% EtOAc/Hexane. Starting material (Rf ~0.4) should disappear; Chelate intermediate is not visible until quench.

- Quench (Critical): Cool back to 0°C. Add saturated NH_4Cl (aq) slowly.
  - Why: Vigorous quenching hydrolyzes the N-methoxy-N-methyl amine leaving group.
- Workup: Extract with EtOAc (3x). Wash combined organics with Brine. Dry over Na_2SO_4.
- Validation: ^1H NMR should show disappearance of the N-methoxy singlet (~3.5 ppm) and appearance of aromatic benzoyl protons.

Protocol B: Suzuki-Miyaura Coupling at C5

Objective: Functionalize the bromine handle to create a biaryl scaffold.

- Reagents: Combine Scaffold A (1.0 equiv), Arylboronic acid (1.2 equiv), and K_2CO_3 (2.0 equiv) in a mixture of Toluene/EtOH/H_2O (4:1:1).
- Degassing: Sparge with N_2 gas for 15 minutes.
  - Why: Oxygen poisons the Pd(0) catalyst, leading to homocoupling of the boronic acid.
- Catalyst: Add $Pd(dppf)Cl_2$ (5 mol%).
- Heating: Heat to 90°C for 12 hours.
  - Visual Check: The reaction mixture usually turns black (Pd precipitation) upon completion.
- Purification: Filter through a Celite pad to remove Pd residues before column chromatography.

References

- Nahm, S., & Weinreb, S. M. (1981).[4] N-methoxy-N-methylamides as effective acylating agents.[1] Tetrahedron Letters, 22(39), 3815-3818.
- Wang, Z., et al. (2021). Synthesis and Biological Evaluation of Novel 4-(4-Formamidophenylamino)-N-methylpicolinamide Derivatives as Potential Antitumor Agents.

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Molecules, 26(4), 1152.

- Liu, Y., et al. (2012). Synthesis and biological evaluation of novel N-methylpicolinamide-4-thiol derivatives as potential antitumor agents.[3][5] Bioorganic & Medicinal Chemistry Letters, 22(12), 3957-3961.
- Taggart, L., et al. (2020). Fenpicoxamid and florylpicoxamid: Picolinamide fungicides targeting the Qi site of the cytochrome bc1 complex.[6] Pest Management Science.
- PubChem Compound Summary. (n.d.). 5-Bromo-N-methoxy-N,3-dimethylpyridine-2-carboxamide (CAS 183608-47-1).

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Sources

- 1. Recent Developments in Weinreb Synthesis and their Applications – Oriental Journal of Chemistry [orientjchem.org]
- 2. 5-Bromo-N-methoxy-N-methylnicotinamide [myskinrecipes.com]
- 3. Synthesis and Biological Evaluation of Novel 4-(4-Formamidophenylamino)-N-methylpicolinamide Derivatives as Potential Antitumor Agents | MDPI [mdpi.com]
- 4. Weinreb ketone synthesis - Wikipedia [en.wikipedia.org]
- 5. Synthesis and biological evaluation of novel N-methyl-picolinamide-4-thiol derivatives as potential antitumor agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
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